

S63845 Technical Support Center: DMSO Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: S63845

Cat. No.: B610636

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This guide provides researchers, scientists, and drug development professionals with detailed protocols and troubleshooting advice for preparing **S63845** stock solutions in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **S63845** in DMSO?

A1: The reported solubility of **S63845** in DMSO varies across different suppliers, but it is generally considered to have good solubility. Concentrations ranging from 30 mg/mL to as high as 100 mg/mL have been reported.^{[1][2]} For practical purposes, preparing a stock solution in the range of 33-54 mg/mL is a reliable starting point.^{[3][4]} Always refer to the manufacturer's product data sheet for specific lot information.

Q2: How should I store the **S63845** powder and my DMSO stock solution?

A2: Solid **S63845** powder should be stored at -20°C for long-term stability.^[3] Once dissolved in DMSO, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.^{[5][6][7]} For storage up to a month, -20°C is acceptable; for longer periods (6 months or more), -80°C is recommended.^{[6][8][9]} It is also advisable to protect the stock solution from light.^{[6][8][9]}

Q3: My **S63845** is not dissolving completely in DMSO. What should I do?

A3: If you encounter solubility issues, you can try gentle warming and sonication.^[10] Warm the solution at 37°C for approximately 10 minutes and/or use an ultrasonic bath for a short period.^[5] These methods can help break down any precipitates and facilitate dissolution.

Q4: Why might the solubility of **S63845** be lower than what is stated on the datasheet?

A4: A common reason for reduced solubility is the use of DMSO that has absorbed moisture.^[1] DMSO is hygroscopic and can readily absorb water from the atmosphere, which can negatively impact the solubility of many compounds. Always use fresh, anhydrous, research-grade DMSO for the best results.^[1]

Q5: What is the maximum recommended concentration of DMSO for in vitro cell-based assays?

A5: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should be kept as low as possible, typically below 0.5%.^[7] Many researchers aim for a final concentration of 0.1% or less, as higher concentrations can affect cellular functions.^[11]

Data Summary

S63845 Solubility in DMSO

Supplier/Source	Reported Solubility (mg/mL)	Molar Concentration (mM)	Notes
APExBIO	≥41.45	≥50.0	-
Selleck Chemicals	100	120.58	Recommends using fresh DMSO.[1]
TargetMol	33.33	40.19	Sonication is recommended.[3]
MedChemExpress	33.33	40.19	Requires ultrasonic.[8]
Cayman Chemical	30	36.18	-
MedKoo Biosciences	54.44	65.65	-
MedChemExpress (Isomer)	300	361.77	For the (S,R)-isomer. [9]

Molecular Weight of **S63845** is 829.26 g/mol .[5][8]

Experimental Protocols

Protocol: Preparation of a 10 mM S63845 Stock Solution in DMSO

This protocol provides a method for preparing a commonly used 10 mM stock solution.

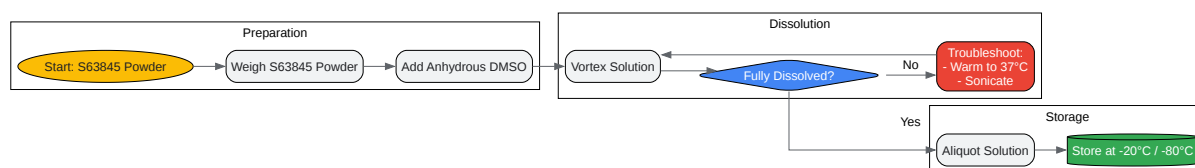
Materials:

- **S63845** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- Pre-weighing (Optional but Recommended): If starting from a larger amount of powder, accurately weigh out the desired mass of **S63845** in a sterile tube. For example, to make 1 mL of a 10 mM solution, you would need 8.29 mg of **S63845**.
 - Calculation: $1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * (10 \text{ mmol} / 1 \text{ L}) * (829.26 \text{ g} / 1 \text{ mol}) * (1 \text{ mol} / 1000 \text{ mmol}) * (1000 \text{ mg} / 1 \text{ g}) = 8.29 \text{ mg}$
- Reconstitution: Add the calculated volume of anhydrous DMSO to the vial containing the **S63845** powder. To prepare a 10 mM stock from 1 mg of **S63845**, you would add 120.6 μL of DMSO.
- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, follow the troubleshooting steps below.
- Troubleshooting Dissolution:
 - Gently warm the vial in a 37°C water bath for 5-10 minutes.[\[5\]](#)
 - Place the vial in an ultrasonic bath for a few minutes to aid dissolution.[\[8\]](#)
- Aliquoting and Storage: Once the **S63845** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (6+ months).[\[6\]](#)[\[8\]](#)[\[9\]](#) This prevents degradation from multiple freeze-thaw cycles.[\[7\]](#)

Visual Workflow



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Caption: Workflow for preparing **S63845** stock solution in DMSO.

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